sample preparation for urinary tetranor-PGDM analysis

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Compound of Interest

Compound Name:	*tetranor-PGDM lactone-d6*
Cat. No.:	*B1158745*

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Application Note: High-Sensitivity Quantification of Urinary Tetranor-PGDM by LC-MS/MS

Executive Summary

This guide details a robust, self-validating protocol for the quantification of Tetranor-PGDM (11,15-dioxo-9

-hydroxy-2,3,4,5-tetranorprostan-1,20-dioic acid) in human urine.[1]

Why this analyte? Prostaglandin D2 (PGD2) is a critical mediator of mast cell activation, implicated in asthma, allergic rhinitis, and systemic mastocytosis. However, PGD2 is chemically unstable in vivo. Tetranor-PGDM is the major urinary metabolite of PGD2, offering superior stability and abundance (10-fold higher than other metabolites like

-PGF

), making it the gold-standard non-invasive biomarker for monitoring PGD2 biosynthesis.

Methodological Approach: This protocol utilizes Solid Phase Extraction (SPE) coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) in negative electrospray

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ionization (ESI-) mode. Unlike older GC-MS methods requiring extensive derivatization, this workflow focuses on minimizing artifact formation while maximizing throughput.

Biological Context & Pathway

Understanding the metabolic origin is crucial for interpreting data. PGD2 is rapidly metabolized via the 15-hydroxy prostaglandin dehydrogenase (15-PGDH) pathway, followed by

-oxidation and

-oxidation.

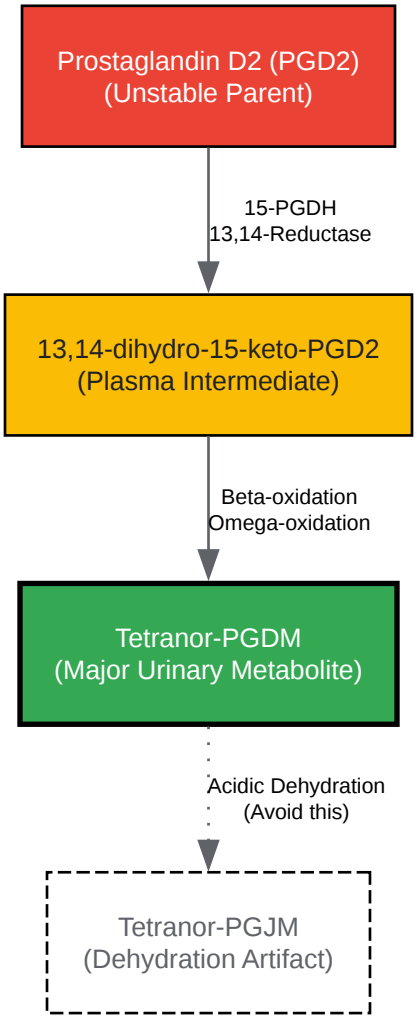

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Figure 1: Metabolic pathway of PGD2 leading to Tetranor-PGDM. Note the risk of dehydration to Tetranor-PGJM if samples are handled harshly.

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Pre-Analytical Considerations

- Sample Type: Spot urine or 24-hour urine.
- Normalization: All urinary biomarkers must be normalized to Creatinine concentration to account for hydration status.
- Storage: Flash freeze at -80°C immediately after collection. Tetranor-PGDM is stable for >6 months at -80°C. Avoid repeated freeze-thaw cycles.
- Safety: Handle all biological samples as potentially infectious (Biosafety Level 2).

Reagents & Materials

Category	Item	Specification
Standards	Tetranor-PGDM	Authentic standard (Cayman Chem #12850 or equiv)
Tetranor-PGDM-d6	Internal Standard (Cayman Chem #10009039)	
Solvents	Acetonitrile (ACN)	LC-MS Grade
Methanol (MeOH)	LC-MS Grade	
Formic Acid (FA)	Optima/LC-MS Grade	
Water	Milli-Q / LC-MS Grade	
Consumables	SPE Cartridges	Oasis HLB (30 mg, 1 cc) or Strata-X (Polymeric Reversed-Phase)
Vials	Amber glass silanized vials (prevent adsorption)	

Step-by-Step Protocol

Phase A: Sample Preparation (Solid Phase Extraction)

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Principle: Polymeric reversed-phase SPE removes salts, urea, and bulk proteins while retaining the amphiphilic prostaglandin metabolites.

- Thawing & Spiking:
  - Thaw 1 mL of urine on ice.
  - Centrifuge at 10,000 x g for 10 min at 4°C to remove particulates.
  - Transfer 500 µL of supernatant to a clean tube.
  - Add 10 µL of Internal Standard solution (Tetranor-PGDM-d6, 100 ng/mL in EtOH). Vortex gently.
  - Acidification: Add 500 µL of pH 3.0 Formic Acid/Water (approx 0.1% FA) to adjust pH for optimal SPE retention.
- SPE Conditioning (Oasis HLB / Strata-X):
  - 1 mL Methanol (Gravity flow or low vacuum).
  - 1 mL Water + 0.1% Formic Acid.
- Loading:
  - Load the acidified urine sample onto the cartridge. Flow rate: <1 mL/min.
- Washing:
  - Wash with 1 mL 5% Methanol in Water (removes polar salts).
  - Critical Step: Dry the cartridge under high vacuum for 2-3 minutes to remove excess water (aids in elution efficiency).
- Elution:
  - Elute with 1 mL 100% Methanol (or Acetonitrile).
  - Collect eluate in a silanized glass tube.

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- Reconstitution:
  - Evaporate to dryness under a gentle stream of Nitrogen at 35°C (Do not exceed 40°C to prevent degradation).
  - Reconstitute residue in 100 µL Mobile Phase A/B (90:10).
  - Vortex 30s, Centrifuge 10,000 x g, Transfer to autosampler vial.

Phase B: LC-MS/MS Analysis

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+, Waters Xevo TQ-XS). Column: C18 Reverse Phase (e.g., Waters BEH C18, 1.7 µm, 2.1 x 100 mm).

LC Gradient Parameters:

- Mobile Phase A: Water + 0.01% Acetic Acid (Acetic acid is preferred over Formic for negative mode sensitivity in some PG assays, but Formic is acceptable).
- Mobile Phase B: Acetonitrile + 0.01% Acetic Acid.
- Flow Rate: 0.3 mL/min.
- Column Temp: 45°C.

Time (min)	% Mobile Phase B	Event
0.0	10	Initial Hold
1.0	10	Start Gradient
8.0	90	Elution of Analytes
9.0	90	Wash
9.1	10	Re-equilibration
12.0	10	End

MS/MS Parameters (Negative ESI):

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- Ionization: ESI Negative Mode ([M-H]-).
- Capillary Voltage: -2.5 to -3.5 kV.
- Source Temp: 500°C.

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role	Collision Energy (V)
Tetranor-PGDM	327.1	309.1	Quantifier	-22
327.1	291.1	Qualifier	-30	
Tetranor-PGDM-d6	333.1	315.1	Internal Std	-22

Note: Transitions correspond to loss of water [M-H-H2O]- and [M-H-2H2O]-. Exact Collision Energy (CE) must be optimized on your specific instrument.

Workflow Visualization

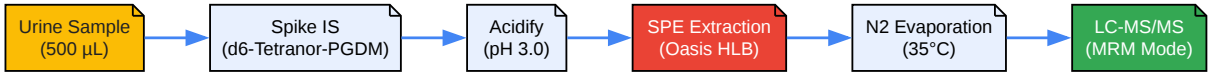

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Figure 2: Optimized sample preparation workflow for urinary Tetranor-PGDM.

Quality Control & Troubleshooting

- Linearity: The assay should be linear from 0.1 ng/mL to 100 ng/mL ($R^2 > 0.99$).
- Isomer Separation: Tetranor-PGDM has a structural isomer, Tetranor-PGEM (metabolite of PGE2). They have the same mass (328 Da) and transitions. Chromatographic separation is mandatory.

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- Check: Tetranor-PGDM typically elutes earlier than Tetranor-PGEM on a C18 column due to polarity differences. Run pure standards of both to confirm retention times.

- Derivatization Note: If sensitivity is poor or peak tailing is excessive due to the ketone group, consider Methoximation (MOX). Incubate the dried extract with Methoxyamine HCl in Pyridine (60°C, 30 min) before LC-MS. This locks the ketone as a methyloxime, preventing on-column dehydration.

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